

# Standard Operating Procedure: Disposal of 4E-Deacetylchromolaenide 4'-O-acetate

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## Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B15592334

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **4E-Deacetylchromolaenide 4'-O-acetate**. Given the absence of specific disposal data for this compound, it must be treated as a hazardous chemical waste. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Immediate Safety Precautions

Prior to handling **4E-Deacetylchromolaenide 4'-O-acetate** for disposal, ensure all relevant personnel are familiar with standard laboratory safety protocols. Personal Protective Equipment (PPE) is mandatory.

- Minimum PPE:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety goggles with side shields or a face shield
  - A properly fitted laboratory coat
- Ventilation: All handling of the compound, especially if in powdered form or dissolved in a volatile solvent, should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.

## Waste Identification and Classification

Proper classification is the foundational step for compliant disposal.

- Waste Classification: **4E-Deacetylchromolaenide 4'-O-acetate** is to be classified as Hazardous Chemical Waste.
- Labeling: The waste container must be clearly and accurately labeled. The label should include:
  - The words "Hazardous Waste"[\[1\]](#)
  - The full chemical name: "**4E-Deacetylchromolaenide 4'-O-acetate**" (avoiding abbreviations or formulas)[\[1\]](#)
  - The CAS number: 104736-09-6
  - An accurate list of all container contents, including any solvents used.
  - The approximate percentage of each component.
  - The date when waste was first added to the container.[\[2\]](#)
  - The name and contact information of the generating researcher or lab.

## Step-by-Step Disposal Protocol

This protocol outlines the procedure for the collection and storage of **4E-Deacetylchromolaenide 4'-O-acetate** waste pending pickup by a licensed hazardous waste disposal service.

### 3.1. Waste Container Selection

- Select a container that is in good condition, free from cracks or leaks, and constructed of a material compatible with the waste.[\[1\]](#)[\[3\]](#) For solutions, glass bottles are often suitable; for solids, the original manufacturer's container is ideal if it is in good condition.[\[2\]](#)[\[3\]](#)

- The container must have a leak-proof, screw-on cap.<sup>[2]</sup> Parafilm, corks, or stoppers are not acceptable for sealing.<sup>[2]</sup>

### 3.2. Waste Segregation and Storage

- Segregation: Do not mix **4E-Deacetylchromolaenide 4'-O-acetate** waste with incompatible materials. For instance, store it separately from strong acids, bases, and oxidizers.<sup>[3][4]</sup>
- Storage Location: Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.<sup>[4]</sup>
- Secondary Containment: Place the primary waste container inside a larger, chemically compatible secondary container to contain any potential leaks or spills.<sup>[1][2]</sup> The secondary container should be capable of holding 110% of the volume of the primary container.<sup>[2]</sup>
- Container Management: Keep the waste container closed at all times, except when adding waste.<sup>[1][2]</sup>

### 3.3. Disposal of Contaminated Materials

- Solid Waste: Items such as gloves, absorbent paper, and pipette tips that are contaminated with **4E-Deacetylchromolaenide 4'-O-acetate** should be collected in a clearly labeled, sealed plastic bag and disposed of as hazardous solid waste.<sup>[2]</sup>
- Sharps: Contaminated sharps (e.g., needles, broken glass) must be placed in a designated, puncture-resistant sharps container labeled as hazardous waste.<sup>[2]</sup>
- Empty Containers: The original container of **4E-Deacetylchromolaenide 4'-O-acetate**, once empty, must be triple-rinsed with a suitable solvent.<sup>[1][4]</sup> The resulting rinsate is considered hazardous waste and must be collected in an appropriate liquid waste container.<sup>[1]</sup> After triple-rinsing and air-drying, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.<sup>[4]</sup>

### 3.4. Arranging for Waste Collection

- Do not dispose of **4E-Deacetylchromolaenide 4'-O-acetate** down the drain or in the regular trash.<sup>[1][5]</sup>

- Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for your hazardous waste.<sup>[1]</sup><sup>[2]</sup>
- Ensure all labeling and container requirements are met prior to the scheduled collection.

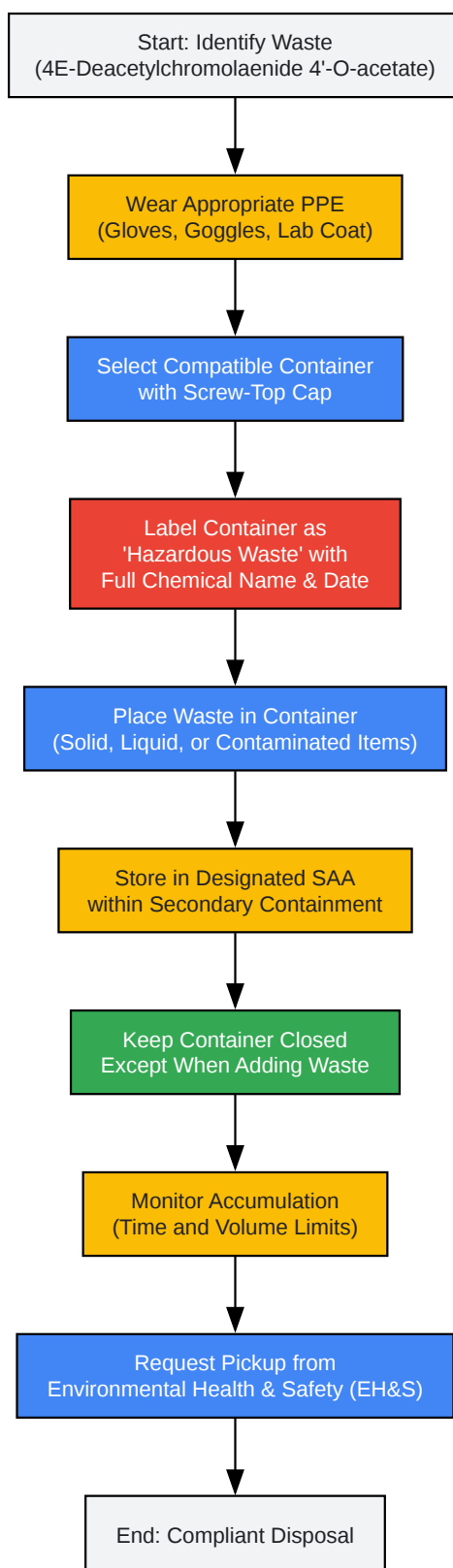
## Quantitative Storage Limits

Institutions must adhere to strict limits for the accumulation of hazardous waste. The following table summarizes typical regulatory thresholds.

Parameter	Limit	Action Required
Time Limit	90 days from accumulation start date	Schedule waste collection before the 90-day limit is reached. <sup>[2]</sup>
Volume Limit	55 gallons of a single waste stream	If this volume is reached, the waste must be collected within three days. <sup>[2]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4E-Deacetylchromolaenide 4'-O-acetate**.



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Caption: Workflow for the safe disposal of hazardous chemical waste.

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